

14-Octacosanol CAS number and synonyms

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Compound of Interest

Compound Name: 14-Octacosanol

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14-Octacosanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available technical information for long-chain fatty alcohols, with a specific focus on octacosanol. It is critical to note that the vast majority of published research has been conducted on 1-octacosanol or policosanol, a mixture of fatty alcohols in which 1-octacosanol is a primary constituent. Specific data for the **14-Octacosanol** isomer is exceedingly limited. Therefore, the biological activities, experimental protocols, and signaling pathways detailed below are largely attributed to 1-octacosanol and should be considered as potentially analogous but not directly transferable to **14-Octacosanol** without further investigation.

Chemical Identification and Synonyms

The unique identifier for **14-Octacosanol** is its CAS Registry Number, which distinguishes it from other isomers.

Identifier	Value	Reference
CAS Number	138967-02-9	[1][2]
IUPAC Name	Octacosan-14-ol	[1]
Synonyms	1-Myristylmyristyl alcohol	[1][2]
Molecular Formula	C28H58O	[1][2]
Molecular Weight	410.8 g/mol	[2]

Physicochemical Properties

Quantitative data on the physicochemical properties of **14-Octacosanol** are not readily available in the public domain. The table below includes data for the more extensively studied 1-octacosanol for comparative purposes.

Property	14-Octacosanol	1-Octacosanol
Molecular Formula	C28H58O	C28H58O
Molecular Weight	410.8 g/mol [2]	410.77 g/mol
Appearance	Data not available	Waxy solid
Melting Point	Data not available	81-83 °C
Boiling Point	Data not available	Data not available
Solubility	Data not available	Insoluble in water; soluble in organic solvents like chloroform and lower-weight alkanes.[3]

Biological Activities and Potential Therapeutic Applications

Disclaimer: The following biological activities are attributed to "octacosanol," which in the cited literature predominantly refers to 1-octacosanol.

Octacosanol has been investigated for a range of potential health benefits, although clinical trial data remains limited for many applications.[1]

Key Investigated Areas:

- **Cholesterol Management:** Octacosanol, primarily as a component of policosanols, has been studied for its potential to manage dyslipidemia.[1][4] Some studies suggest it may play a role in lowering LDL cholesterol and increasing HDL cholesterol.[5]
- **Anti-inflammatory and Antioxidant Effects:** Research indicates that octacosanol may possess anti-inflammatory and antioxidant properties.[6][7]
- **Neuroprotective Effects:** Protective effects have been observed in animal models of Parkinson's disease, though this has not been replicated in human studies.[1]
- **Anti-fatigue and Ergogenic Properties:** Some studies suggest that octacosanol may enhance endurance and reduce fatigue.[2]
- **Metabolic Regulation:** Octacosanol has been shown to affect lipid metabolism and may have a role in preventing high-fat diet-induced obesity by activating brown adipose tissue and improving liver metabolism.[5][8]
- **Antiplatelet Effects:** It may exert antiplatelet effects, similar to aspirin.[1]

Signaling Pathways

Disclaimer: The signaling pathways described below have been associated with "octacosanol" (predominantly 1-octacosanol) in research studies.

Several key signaling pathways are thought to be modulated by octacosanol, contributing to its observed biological effects.[6]

- **AMPK Pathway:** Octacosanol may activate AMP-activated protein kinase (AMPK), a central regulator of energy metabolism. This activation is linked to its potential lipid-lowering effects. [8]
- **PI3K/Akt and MAPK/Erk Pathways:** In human umbilical vein endothelial cells, octacosanol has been shown to promote proliferation and migration through the activation of the PI3K/Akt

and MAPK/Erk pathways.[9]

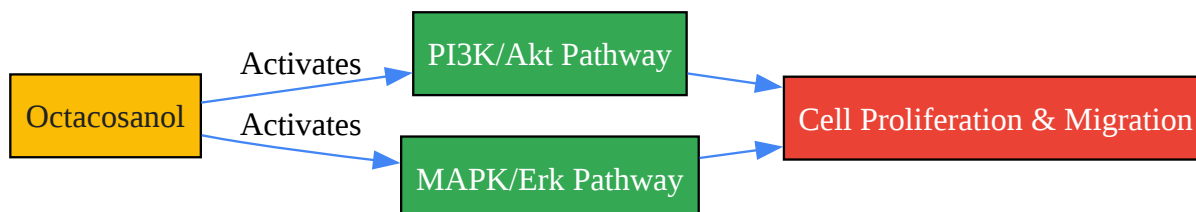
- MAPK/NF-κB Pathway: Octacosanol is suggested to exert anti-inflammatory effects by modulating the MAPK/NF-κB signaling cascade.[6][8]
- TLR4/NF-κB Pathway: In the context of insulin resistance, octacosanol has been shown to inhibit the TLR4/NF-κB inflammatory pathway in the liver of high-fat diet-fed mice.[10]

Signaling Pathway Diagrams



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Caption: AMPK Signaling Pathway Activation by Octacosanol.



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Caption: PI3K/Akt and MAPK/Erk Signaling Pathways.



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Caption: MAPK/NF-κB Inflammatory Pathway Modulation.

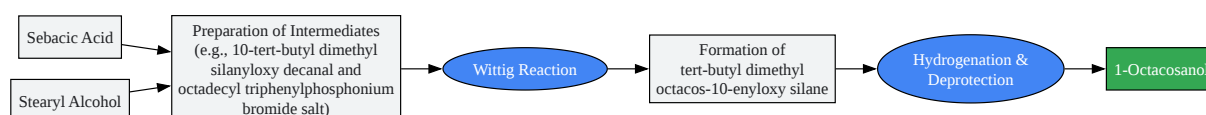
Experimental Protocols

Disclaimer: The following protocols are for the synthesis and analysis of 1-octacosanol and its derivatives and are provided as representative examples of methodologies for long-chain fatty alcohols.

Synthesis of 1-Octacosanol

An efficient synthetic method for preparing 1-octacosanol has been developed from commercially available lipid-based intermediates, sebacic acid and stearyl alcohol. A key step in this synthesis is the Wittig reaction to prepare tert-butyl dimethyl octacos-10-enyloxy silane. [\[11\]](#)

Experimental Workflow:



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Caption: General workflow for the synthesis of 1-octacosanol.

Enzymatic Synthesis of Octacosanol Lipoate

This protocol describes the synthesis of a novel antioxidant, octacosanol lipoate, using an enzymatic approach. [\[7\]](#)[\[12\]](#)

Materials:

- Lipoic acid
- Octacosanol
- Lipase (e.g., from *Candida* sp.)
- Activated 3 Å molecular sieve

- Reaction solvent (e.g., an organic solvent)

Procedure:

- Combine lipoic acid, octacosanol, lipase, and activated molecular sieves in a reaction vessel.
- Add the reaction solvent.
- Incubate the mixture in an air bath shaker at a controlled temperature (e.g., 35–60 °C) for a specified duration (e.g., 2–6 hours).
- Monitor the reaction progress periodically using thin-layer chromatography (TLC) and high-performance liquid chromatography (HPLC).
- Upon completion, the product can be purified using techniques such as silica gel column chromatography.

Analysis of Octacosanol by Gas Chromatography/Mass Spectrometry (GC/MS)

This method is suitable for the determination of octacosanol content in various extracts.[3]

Instrumentation and Conditions:

- GC/MS System: Equipped with a capillary column (e.g., HP-5, 30 m x 0.25 mm x 0.25 µm).
- Oven Temperature Program:
 - Initial temperature: 80°C
 - Ramp: 10°C/min to 320°C
 - Hold: 15 minutes at 320°C
- Carrier Gas: Helium at a flow rate of 1.0 mL/min.
- Inlet Temperature: 300°C.

- MS Operating Temperatures:
 - Transfer line: 280°C
 - Ion source: 230°C
 - Quadrupole: 150°C
- Ionization Energy: 70 eV.

Conclusion

While **14-Octacosanol** is a chemically defined long-chain fatty alcohol, there is a significant lack of specific research on its biological activities and physicochemical properties. The majority of available data is for the 1-octacosanol isomer, often as part of the policosanol mixture. The information presented in this guide, drawn from studies on 1-octacosanol, provides a foundational understanding of the potential characteristics and biological roles of long-chain fatty alcohols. Further research is imperative to elucidate the specific properties and potential therapeutic applications of **14-Octacosanol**. Drug development professionals and researchers should approach the study of this specific isomer with the understanding that its biological profile may differ from that of its more studied counterparts.

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